

The Chemical Landscape of 6''-O-acetylisovitexin: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 6''-O-acetylisovitexin

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Introduction

6''-O-acetylisovitexin is a naturally occurring flavone glycoside, a class of compounds renowned for their diverse biological activities. This technical guide provides a comprehensive overview of the chemical structure, properties, and current state of knowledge regarding this specific phytochemical. It is intended to serve as a foundational resource for researchers in natural product chemistry, pharmacology, and drug discovery. This document synthesizes available data on its chemical identity and provides a speculative framework for its experimental investigation where concrete data is not publicly available.

Chemical Structure and Properties

6''-O-acetylisovitexin is an acetylated derivative of isovitexin, which is itself the 6-C-glucoside of the flavone apigenin. The acetylation occurs at the 6''-position of the glucose moiety.

Chemical Identity

Parameter	Value	Source
Molecular Formula	C ₂₃ H ₂₂ O ₁₁	PubChem
Molecular Weight	474.41 g/mol	MedChemExpress[1]
CAS Number	1223097-20-8	TargetMol[2]
Canonical SMILES	<chem>CC(=O)OC[C@@H]1--INVALID-LINK--C2=C(C3=C(C=C2O)OC(=CC3=O)C4=CC=C(C=C4)O)O)O">C@HO</chem>	PubChem[3]
InChI	InChI=1S/C23H22O11/c1-9(24)32-8-16-19(28)21(30)22(31)23(34-16)18-13(27)7-15-17(20(18)29)12(26)6-14(33-15)10-2-4-11(25)5-3-10/h2-7,16,19,21-23,25,27-31H,8H2,1H3/t16-,19-,21+,22-,23+/m1/s1	PubChem[3]
InChIKey	FNDIFZKJJZQTQL-QJLVSEQISA-N	PubChem[3]

Physicochemical Properties (Predicted)

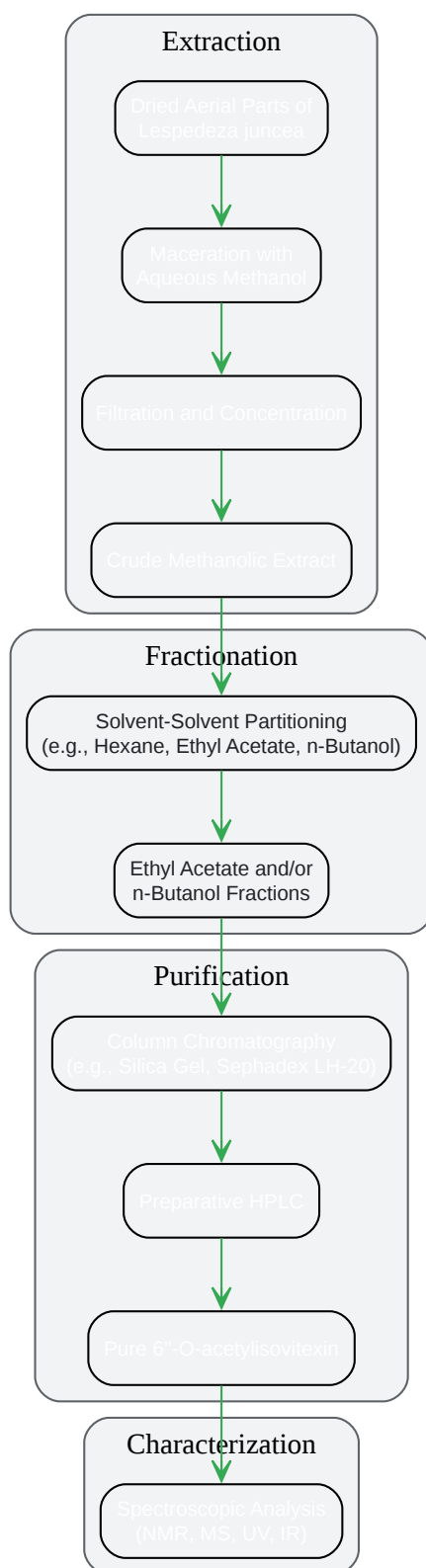
Property	Value	Source
XLogP3	-0.8	PubChem
Hydrogen Bond Donor Count	6	PubChem
Hydrogen Bond Acceptor Count	11	PubChem
Rotatable Bond Count	6	PubChem
Exact Mass	474.11621217	PubChem
Monoisotopic Mass	474.11621217	PubChem
Topological Polar Surface Area	195 Å ²	PubChem
Heavy Atom Count	34	PubChem

Natural Occurrence and Isolation

6''-O-acetylisovitexin has been identified as a constituent of several plant species, including *Lespedeza juncea* and *Vitex negundo*.^[4] The isolation of this compound from the aerial parts of *Lespedeza juncea* has been reported, where its structure was elucidated using various spectral data.^[5]

Hypothetical Experimental Workflow for Isolation

While a detailed experimental protocol for the isolation of **6''-O-acetylisovitexin** is not readily available in the public domain, a general workflow can be postulated based on standard phytochemical extraction and purification techniques for flavonoid glycosides.



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A potential workflow for the isolation and purification of **6''-O-acetylisovitexin**.

Spectroscopic Data

The structural elucidation of **6''-O-acetylisovitexin** relies on spectroscopic techniques, primarily Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS).

¹H-NMR Data (in CD₃OD, Reference: TMS)

Proton	Chemical Shift (δ, ppm)	Multiplicity	Coupling Constant (J, Hz)
H-3	6.60	s	-
H-8	6.48	s	-
H-2', 6'	7.85	d	8.8
H-3', 5'	6.89	d	8.8
H-1''	4.80	d	9.9
H-2''	4.15	m	-
H-3''	3.45	m	-
H-4''	3.40	m	-
H-5''	3.55	m	-
H-6a''	4.38	dd	12.1, 2.2
H-6b''	4.18	dd	12.1, 5.5
CH ₃ (acetyl)	2.05	s	-

Note: The presented ¹H-NMR data is based on reported values for **6''-O-acetylisovitexin** isolated from *Lespedeza juncea*. Actual values may vary slightly depending on the solvent and experimental conditions.

Biological Activity and Mechanism of Action

To date, there is a notable absence of publicly available quantitative data on the biological activity of purified **6''-O-acetylisovitexin**. While flavonoids as a class are known to possess a

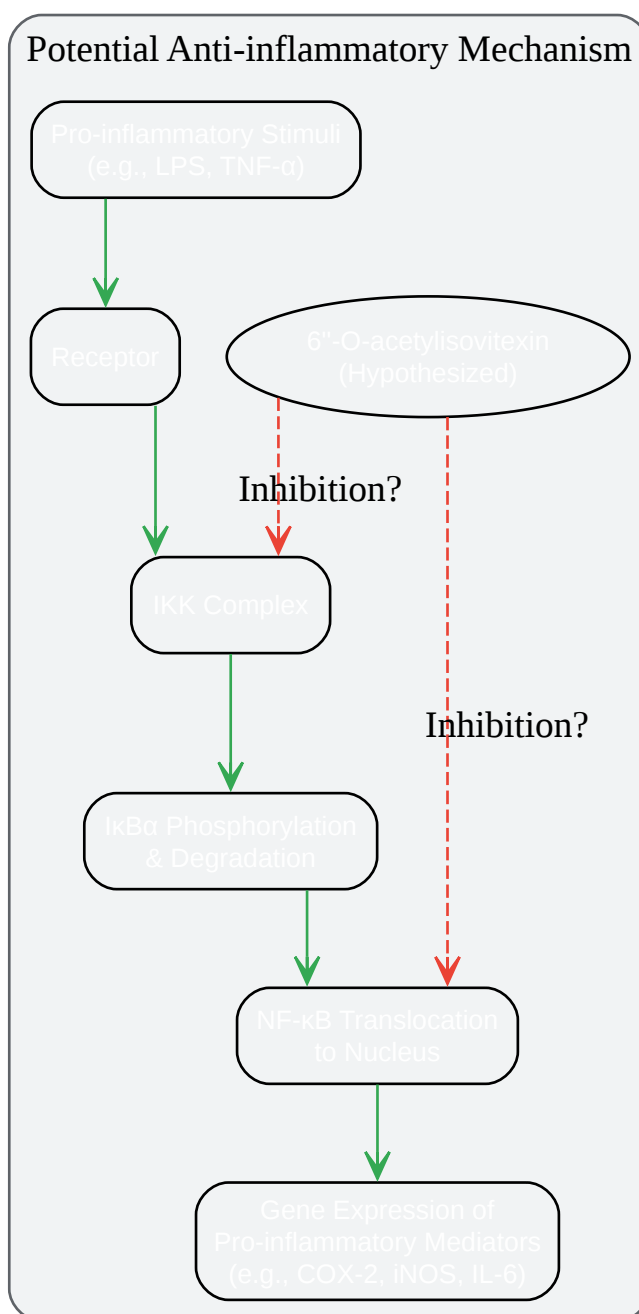
wide range of activities, including antioxidant, anti-inflammatory, and anti-cancer effects, specific assays on this particular compound are not extensively reported.

Quantitative Biological Data

Assay Type	Target	Result (e.g., IC ₅₀ , EC ₅₀)
Antioxidant (DPPH)	Radical Scavenging	Not Available
Antioxidant (ABTS)	Radical Scavenging	Not Available
Anti-inflammatory	e.g., COX-2 Inhibition	Not Available
Anti-inflammatory	e.g., NO Production in Macrophages	Not Available
Cytotoxicity	e.g., HeLa, HepG2 cell lines	Not Available

Potential Signaling Pathways

Given its chemical nature as a flavonoid, **6"-O-acetylisovitexin** could potentially modulate various intracellular signaling pathways implicated in inflammation and cellular stress responses. Flavonoids are known to interact with protein kinases, transcription factors, and enzymes involved in these processes. A generalized potential pathway that is often modulated by flavonoids is the NF- κ B signaling cascade, which is a key regulator of inflammation.



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A hypothetical model of the anti-inflammatory action of **6''-O-acetylisorvitexin**.

Disclaimer: The depicted signaling pathway is illustrative of a common mechanism for anti-inflammatory flavonoids. The specific interaction of **6''-O-acetylisorvitexin** with any of these components has not been experimentally verified and is presented here for conceptual purposes only.

Conclusion and Future Directions

6"-O-acetylisovitexin is a well-characterized flavonoid from a chemical standpoint, with its structure confirmed by spectroscopic methods. However, there is a significant gap in the understanding of its biological activities and pharmacological potential. Future research should focus on:

- **Quantitative Biological Evaluation:** Performing a battery of in vitro assays to determine its antioxidant, anti-inflammatory, anti-proliferative, and other potential biological activities.
- **Mechanism of Action Studies:** Investigating the molecular targets and signaling pathways modulated by **6"-O-acetylisovitexin** to understand how it exerts its biological effects.
- **Pharmacokinetic Profiling:** Assessing its absorption, distribution, metabolism, and excretion (ADME) properties to evaluate its potential as a therapeutic agent.
- **Synthetic Methodologies:** Developing efficient synthetic routes to enable the production of larger quantities for extensive biological testing and lead optimization.

This technical guide serves as a call to the scientific community to further investigate the pharmacological landscape of this and other acetylated flavonoid glycosides.

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- To cite this document: BenchChem. [The Chemical Landscape of 6"-O-acetylisovitexin: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12385018#what-is-the-chemical-structure-of-6-o-acetylisovitexin]

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